

# Application Note and Protocol: Preparation of NVP-ADW742 Stock Solution in DMSO

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## Compound of Interest

Compound Name: Nvp-adw742

Cat. No.: B1683965

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **NVP-ADW742** using Dimethyl Sulfoxide (DMSO) as the solvent. **NVP-ADW742** is a potent and selective inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) tyrosine kinase, a key component in various cellular signaling pathways implicated in cancer.<sup>[1][2][3]</sup> Accurate preparation of the stock solution is critical for ensuring experimental reproducibility and obtaining reliable results. This guide outlines the necessary materials, a step-by-step procedure with calculations, and best practices for storage and safety.

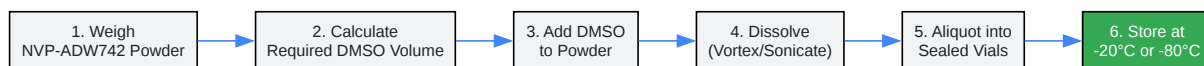
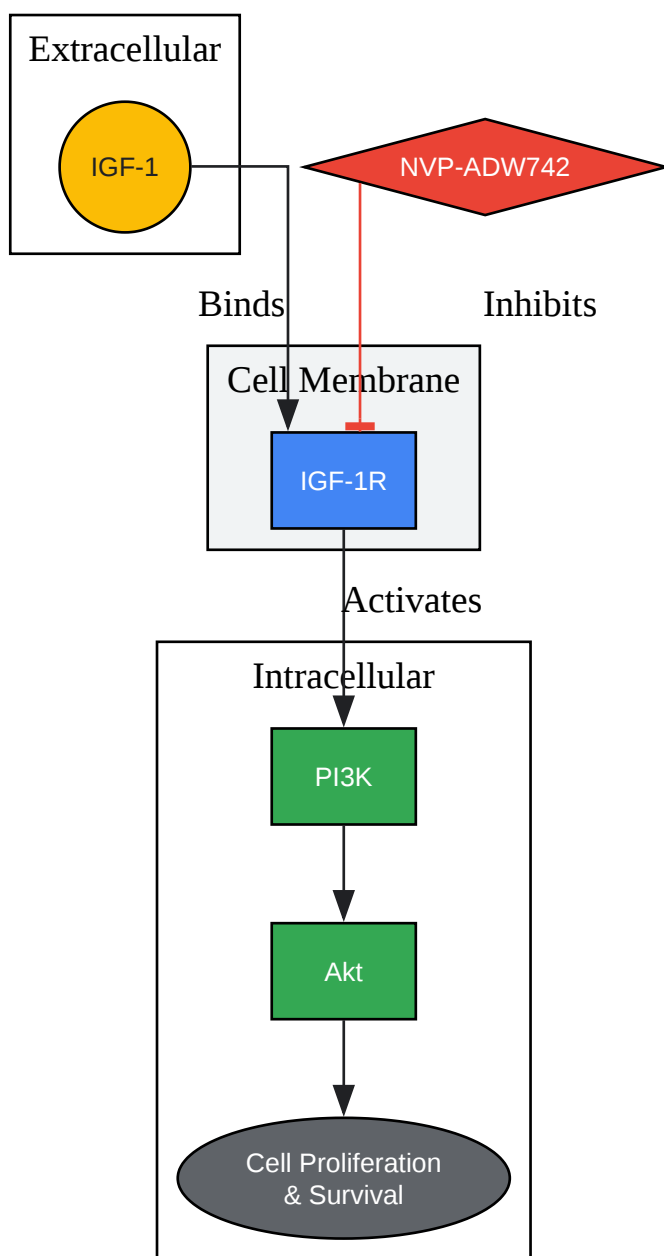
## Physicochemical Properties of NVP-ADW742

A summary of the essential quantitative data for **NVP-ADW742** is presented below. This information is crucial for accurate calculations when preparing stock solutions.

Property	Value	Source(s)
Molecular Formula	C <sub>28</sub> H <sub>31</sub> N <sub>5</sub> O	[2][4][5][6]
Molecular Weight	453.58 g/mol	[1][2][4][5]
CAS Number	475488-23-4	[4][5][6]
Appearance	Crystalline solid	[6]
Purity	≥98%	[6]
Solubility in DMSO	19.23 mg/mL to 30 mg/mL	[1][4][6]
(Approximately 42.4 mM to 66.1 mM)		
IC <sub>50</sub> Value	0.17 μM for IGF-1R; 2.8 μM for Insulin Receptor (InsR)	[1][2][4][7]

## NVP-ADW742 Signaling Pathway

**NVP-ADW742** exerts its biological effects by inhibiting the autophosphorylation of IGF-1R, which in turn blocks downstream signaling cascades such as the PI3K/Akt pathway, crucial for cell proliferation and survival.[2][3]



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